

4-Bromo-1-fluoro-2-iodobenzene safety data sheet (SDS)

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Compound of Interest

Compound Name: **4-Bromo-1-fluoro-2-iodobenzene**

Cat. No.: **B056243**

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An In-Depth Technical Guide to the Safe Handling of **4-Bromo-1-fluoro-2-iodobenzene**

For researchers, scientists, and drug development professionals, **4-Bromo-1-fluoro-2-iodobenzene** is a valuable building block in organic synthesis, prized for its distinct reactive sites that allow for sequential, site-selective cross-coupling reactions.^{[1][2]} However, its utility in the laboratory is matched by a critical need for rigorous safety protocols. This guide provides a comprehensive overview of the hazards associated with **4-Bromo-1-fluoro-2-iodobenzene** and details the necessary procedures for its safe handling, storage, and disposal.

Understanding the Hazard Profile

4-Bromo-1-fluoro-2-iodobenzene is a multi-halogenated aromatic compound that, while stable under normal conditions, presents several health hazards.^[3] The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Classification and Hazard Statements

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products.^{[4][5]} For **4-Bromo-1-fluoro-2-iodobenzene**, the GHS classification indicates that it is an irritant and may be harmful if inhaled, swallowed, or comes into contact with skin.^{[6][7]}

Table 1: GHS Hazard Classification for **4-Bromo-1-fluoro-2-iodobenzene**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3] [6][7][8]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[3][6][7][8]
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation[7][8]
Acute toxicity, oral	4	H302: Harmful if swallowed[6] [7]
Acute toxicity, dermal	4	H312: Harmful in contact with skin[6][7]
Acute toxicity, inhalation	4	H332: Harmful if inhaled[6][7]

Note: The GHS classifications are based on aggregated data and may vary slightly between suppliers.[[6](#)][[7](#)] It is crucial to always consult the specific Safety Data Sheet (SDS) provided with the product.

The "Exclamation Mark" pictogram is the primary GHS symbol associated with this compound, indicating its irritant and acute toxicity hazards.[[4](#)]

Engineering Controls and Personal Protective Equipment (PPE): A Multi-layered Defense

A robust safety strategy for handling **4-Bromo-1-fluoro-2-iodobenzene** relies on a combination of engineering controls and appropriate personal protective equipment. The hierarchy of controls should always be prioritized, with engineering solutions being the first line of defense.

Engineering Controls

Given the respiratory irritation potential, all work with **4-Bromo-1-fluoro-2-iodobenzene** should be conducted in a well-ventilated area.[[3](#)][[9](#)][[10](#)] A certified chemical fume hood is mandatory

for all procedures that may generate dust or vapors.[\[3\]](#) Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[3\]](#)

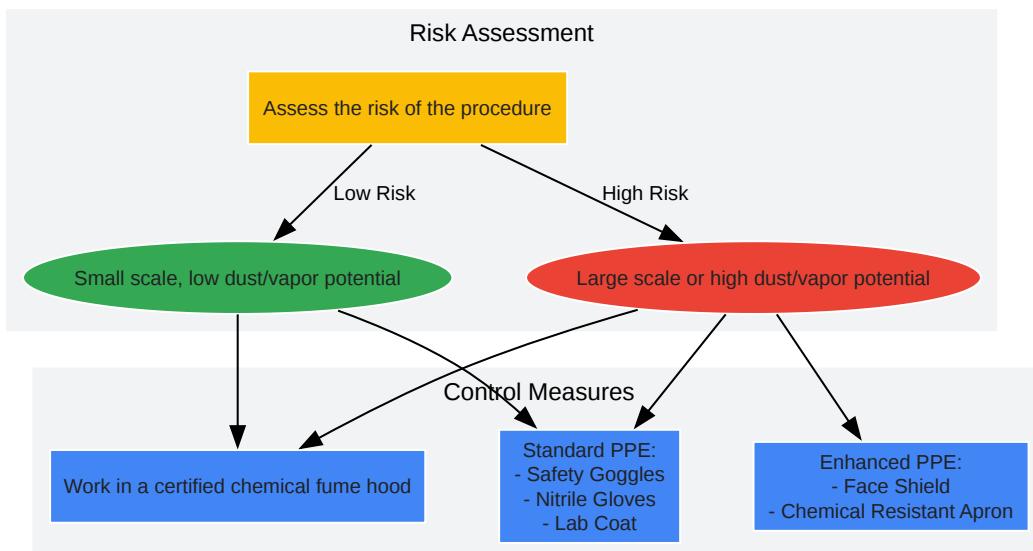
Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent skin and eye contact. The following PPE is required when handling **4-Bromo-1-fluoro-2-iodobenzene**:

- Eye and Face Protection: Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards are essential.[\[3\]](#)[\[11\]](#) A face shield should be worn in situations with a higher risk of splashing.[\[12\]](#)
- Skin Protection:
 - Gloves: Wear protective gloves, such as nitrile rubber, that are resistant to chemical permeation.[\[3\]](#) Always inspect gloves for tears or holes before use and change them immediately if contamination is suspected.
 - Lab Coat: A flame-retardant lab coat should be worn at all times.
 - Additional Protection: For larger quantities or in situations with a high risk of exposure, consider a PVC apron or a full protective suit.

The following diagram illustrates the decision-making process for selecting the appropriate level of control.

Hierarchy of Controls for Handling 4-Bromo-1-fluoro-2-iodobenzene

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Caption: A workflow for selecting appropriate controls based on risk assessment.

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount to minimizing the risk of exposure and ensuring the stability of the compound.

Handling

- Avoid all personal contact, including the inhalation of dust or vapors.
- Use in a well-ventilated area, preferably a chemical fume hood.[3][9][10]
- Keep away from heat, sparks, and open flames.[12]

- Take precautionary measures against static discharge.[12]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[10]

Storage

- Store in a cool, dry, and well-ventilated place.[3][10]
- Keep the container tightly closed.[3][9][10]
- The product may be light-sensitive; store in the dark.[10]
- Store away from incompatible materials, such as strong oxidizing agents.[3]

Emergency Procedures: First Aid and Spill Response

In the event of an exposure or spill, a rapid and informed response is crucial.

First Aid Measures

Table 2: First Aid Procedures for **4-Bromo-1-fluoro-2-iodobenzene** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][9]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[3][9]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][9][13]

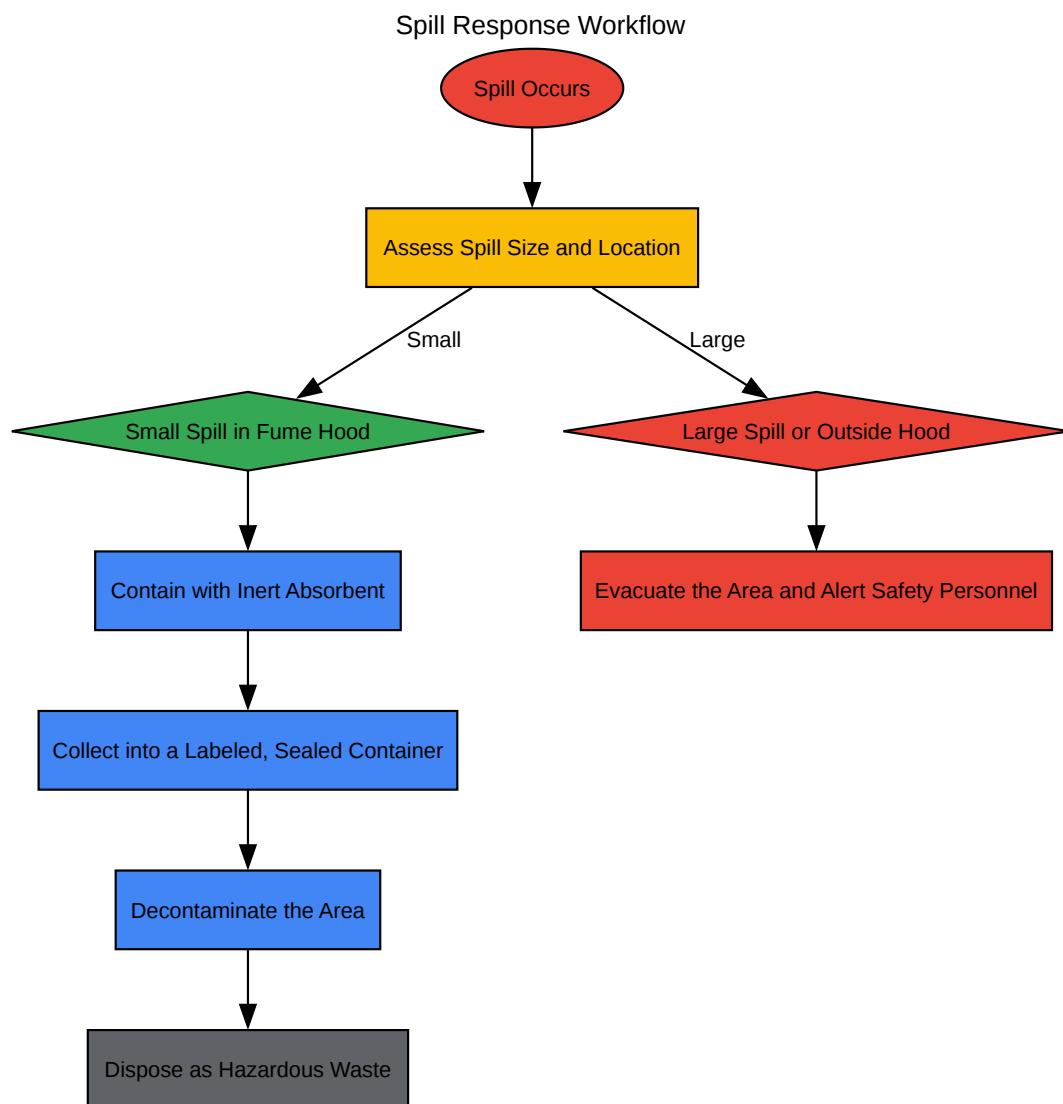
Spill Response

In the event of a spill, the following steps should be taken:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material such as sand, earth, or vermiculite to contain the spill.[3] Do not use combustible materials like sawdust.[3]
- Collect: Carefully sweep or scoop up the absorbed material into a suitable, closed container for disposal.[3]
- Clean: Wash the spill area with soap and water.[14]

- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.[3][10]

The following diagram outlines the decision-making process for responding to a spill.



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Caption: A decision tree for responding to a chemical spill.

Toxicological and Ecological Information

Toxicological Profile

There is no acute toxicity information available for this specific product.[\[3\]](#) However, based on its GHS classification, it is considered harmful if swallowed, inhaled, or in contact with skin.[\[6\]](#) [\[7\]](#) Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[\[12\]](#) The toxicological properties have not been fully investigated.[\[12\]](#)

Ecological Information

There is no specific data available regarding the environmental impact of **4-Bromo-1-fluoro-2-iodobenzene**. However, it is good practice to prevent its release into the environment.[\[10\]](#)[\[15\]](#) This substance is not expected to be readily biodegradable.

Disposal Considerations

Waste disposal must be conducted in strict accordance with all applicable federal, state, and local regulations.[\[3\]](#)[\[9\]](#)[\[10\]](#) Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[16\]](#) It is recommended to use a licensed disposal company.[\[13\]](#)

Conclusion

4-Bromo-1-fluoro-2-iodobenzene is a valuable reagent for synthetic chemistry, but it requires careful and informed handling. By understanding its hazard profile, implementing robust engineering controls, consistently using appropriate personal protective equipment, and being prepared for emergencies, researchers can safely harness its synthetic potential. Always prioritize safety and consult the most up-to-date Safety Data Sheet before commencing any work.

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